

Essential Safety and Operational Guide for Handling C16 PEG2000 Ceramide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C16 PEG2000 Ceramide

Cat. No.: B15573570

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **C16 PEG2000 Ceramide**. The following procedures ensure safe operational handling and disposal of this substance in a laboratory setting.

I. Product Identification and Hazard Summary

C16 PEG2000 Ceramide is a polyethylene glycolylated ceramide, commonly used in the formulation of lipid-based nanoparticles for drug delivery and cancer research.[1] While it is not classified as a hazardous substance or mixture according to the provided Safety Data Sheets (SDS), it is crucial to handle it with care to avoid potential irritation and contamination.[2] The toxicological properties have not been fully investigated, warranting a cautious approach.[2]

Key Safety Information:

Identifier	Value
CAS Number	212116-78-4[2][3][4]
Appearance	Powder[5]
Primary Hazards	Not classified as hazardous. Avoid inhalation, and contact with eyes and skin.[2] May cause respiratory irritation, skin irritation, and serious eye irritation.[6]
Storage	Store at -20°C for long-term stability.[3][4][5]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the required PPE for handling **C16 PEG2000 Ceramide** in both powder and solution forms.

Body Part	Powder Form	Solution Form	Rationale
Hands	Disposable nitrile gloves (double-gloving recommended)[7][8]	Disposable nitrile gloves[8]	To prevent skin contact. Double-gloving provides extra protection when handling powders.[7]
Eyes	Safety goggles with side shields[7][9]	Safety glasses with side shields[9]	To protect eyes from airborne particles and splashes.
Respiratory	N95 respirator or use in a ventilated hood	Use in a well-ventilated area or chemical fume hood	To prevent inhalation of fine particles.
Body	Laboratory coat[10]	Laboratory coat[10]	To protect skin and clothing from spills.
Feet	Closed-toe shoes[10]	Closed-toe shoes[10]	To protect feet from spills and falling objects.

III. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow minimizes the risk of exposure and ensures the integrity of the product.

A. Handling Powdered **C16 PEG2000 Ceramide**:

- Preparation:
 - Ensure a clean and designated workspace, preferably within a chemical fume hood or a ventilated enclosure.
 - Don all required PPE as outlined in the table above.
 - Have all necessary equipment (spatula, weighing paper, vials) ready.

- Weighing and Aliquoting:
 - Carefully open the container to avoid creating airborne dust.
 - Use a clean spatula to transfer the desired amount of powder onto weighing paper or directly into a tared vial.
 - Work gently to minimize the generation of dust.
 - Close the container tightly immediately after use.
- Solubilization:
 - If dissolving the powder, add the solvent slowly to the vial containing the powder.
 - Cap the vial and mix gently by vortexing or inverting until the solid is fully dissolved. Solvents can include ethanol, DMSO, and Chloroform:Methanol.[3]

B. Handling **C16 PEG2000 Ceramide** in Solution:

- Preparation:
 - Work in a well-ventilated area or a chemical fume hood.
 - Wear appropriate PPE for handling solutions.
- Use in Experiments:
 - Use calibrated pipettes for accurate transfer of the solution.
 - Avoid splashes and aerosol generation.
 - Keep containers closed when not in use.

IV. Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is critical.

Scenario	Procedure
Powder Spill	<ol style="list-style-type: none">1. Evacuate the immediate area to prevent inhalation.2. Wear appropriate PPE, including respiratory protection.3. Gently cover the spill with a damp paper towel to avoid raising dust.4. Carefully sweep the material into a designated waste container.5. Clean the area with a wet cloth or sponge.
Solution Spill	<ol style="list-style-type: none">1. Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).2. Collect the absorbed material into a designated chemical waste container.3. Clean the spill area with an appropriate solvent or detergent and wipe dry.
Skin Contact	<ol style="list-style-type: none">1. Immediately wash the affected area with copious amounts of water for at least 15 minutes.^[2]2. Remove contaminated clothing.3. Seek medical attention if irritation persists.
Eye Contact	<ol style="list-style-type: none">1. Immediately flush the eyes with a gentle stream of lukewarm water for at least 15 minutes, holding the eyelids open.^[2]2. Seek immediate medical attention.
Inhalation	<ol style="list-style-type: none">1. Move the individual to fresh air.^[2]2. If breathing is difficult, provide oxygen.3. Seek medical attention.
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.2. Rinse the mouth with water.^[2]3. Seek immediate medical attention.

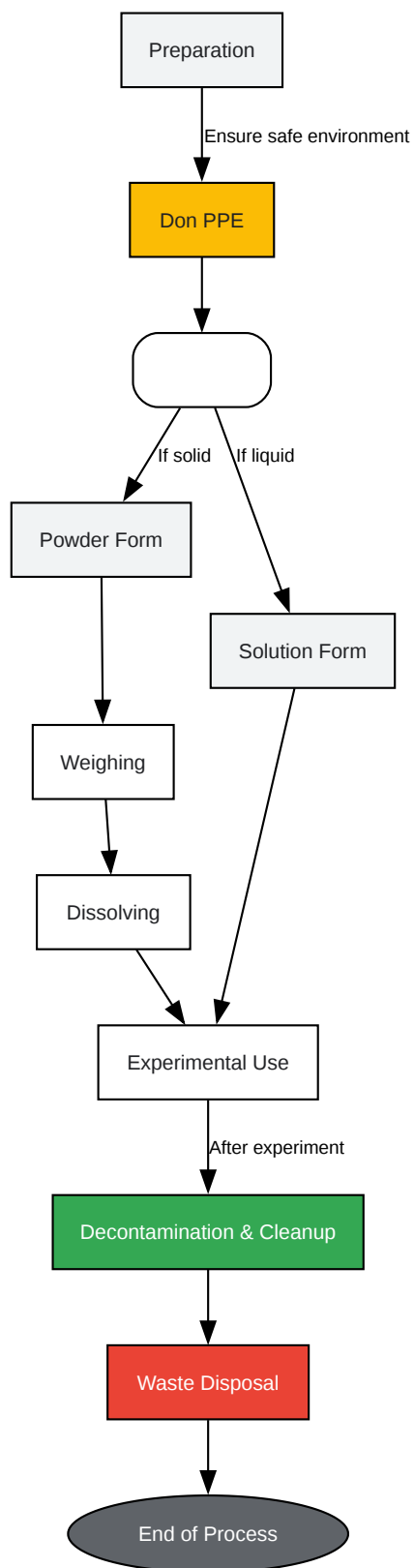
V. Disposal Plan

Proper disposal of **C16 PEG2000 Ceramide** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of the substance in accordance with federal, state, and local regulations.^[2] Do not dispose of it down the drain.
- **Contaminated Materials:** All disposable materials that have come into contact with **C16 PEG2000 Ceramide** (e.g., gloves, weighing paper, pipette tips, vials) should be considered chemical waste.
- **Waste Collection:**
 - Place all solid and liquid waste into clearly labeled, sealed, and appropriate chemical waste containers.
 - Store waste containers in a designated, well-ventilated, and secure area.
 - Arrange for disposal through your institution's environmental health and safety (EHS) office.

VI. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **C16 PEG2000 Ceramide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **C16 PEG2000 Ceramide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [3. avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
- [4. creative-enzymes.com](https://www.creative-enzymes.com) [[creative-enzymes.com](https://www.creative-enzymes.com)]
- [5. Avanti Research[™] - A Croda Brand | Sigma-Aldrich](#) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [6. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [7. safety.fsu.edu](https://safety.fsu.edu) [safety.fsu.edu]
- [8. Chapter 10: Personal Protective Equipment for Biohazards | Environmental Health & Safety | West Virginia University](#) [ehs.wvu.edu]
- [9. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety](#) [ehs.ncsu.edu]
- [10. Personal Protective Equipment \(PPE\) in the Laboratory: A Comprehensive Guide | Lab Manager](#) [[labmanager.com](https://www.labmanager.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling C16 PEG2000 Ceramide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15573570/docs#essential-safety-and-operational-guide-for-handling-c16-peg2000-ceramide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)